

Delpazolid: A Pharmacokinetic Deep Dive for the Drug Development Professional

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Delpazolid

Cat. No.: B607052

[Get Quote](#)

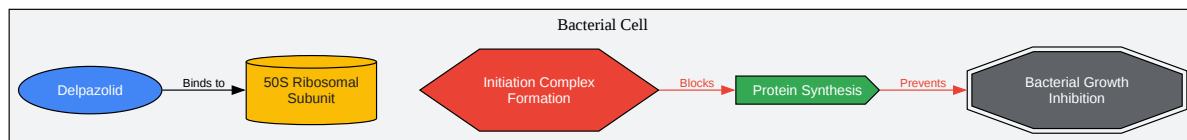
An In-depth Technical Guide to the Core Pharmacokinetic Properties of **Delpazolid** (LCB01-0371), a Novel Oxazolidinone Antibiotic

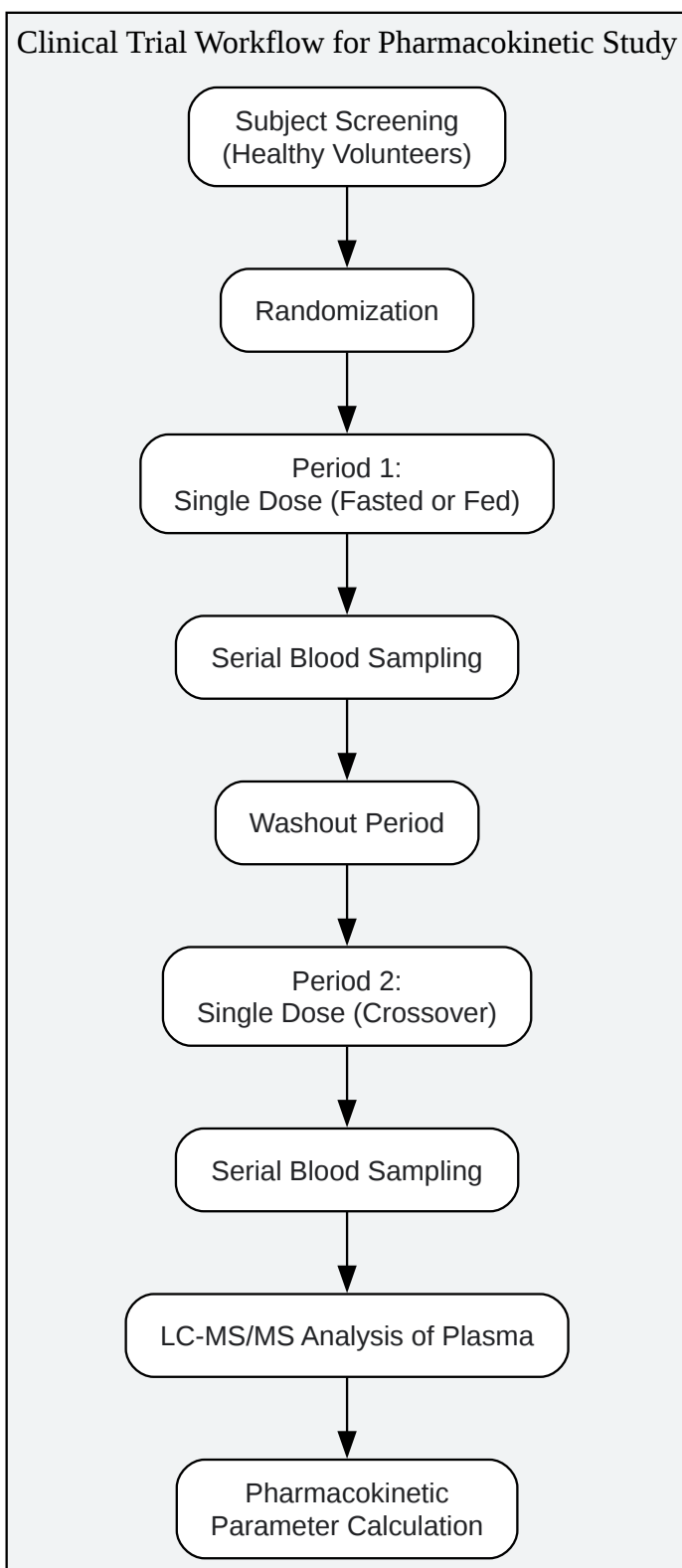
Introduction

Delpazolid (also known as LCB01-0371) is a next-generation oxazolidinone antibiotic currently under development for the treatment of infections caused by multidrug-resistant Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA), vancomycin-resistant enterococci (VRE), and notably, *Mycobacterium tuberculosis*.^[1] As a successor to linezolid, **Delpazolid** has been engineered to offer an improved safety profile, particularly concerning the myelosuppression often associated with long-term linezolid use.^{[1][2]} This technical guide provides a comprehensive overview of the fundamental pharmacokinetic properties of **Delpazolid**, tailored for researchers, scientists, and drug development professionals.

Mechanism of Action

Delpazolid exerts its antibacterial effect through the inhibition of bacterial protein synthesis.^[1] Similar to other oxazolidinones, it binds to the 50S ribosomal subunit, preventing the formation of the initiation complex essential for translation.^[3] This mechanism is distinct from many other antibiotic classes, which contributes to its effectiveness against resistant strains.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development of Delpazolid for the Treatment of Tuberculosis [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Portico [access.portico.org]
- To cite this document: BenchChem. [Delpazolid: A Pharmacokinetic Deep Dive for the Drug Development Professional]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607052#basic-pharmacokinetic-properties-of-delpazolid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

